

Introduction: A Pivotal Intermediate in Modern Agrochemical Synthesis

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Compound of Interest

Compound Name: 5-Bromo-2-chloro-3-hydrazinylpyridine

Cat. No.: B12996303

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In the landscape of heterocyclic chemistry, substituted pyridines are foundational scaffolds for the development of a wide array of functional molecules, from pharmaceuticals to agrochemicals.^[1] Among these, 5-Bromo-3-chloro-2-hydrazinylpyridine emerges as a highly functionalized and reactive intermediate. Its strategic arrangement of a bromine atom, a chlorine atom, and a hydrazinyl group on the pyridine core makes it a valuable precursor for constructing complex molecular architectures.

This technical guide provides an in-depth exploration of 5-Bromo-3-chloro-2-hydrazinylpyridine, focusing on its synthesis, chemical properties, and primary application as a key building block in the production of modern insecticides. The information presented herein is intended for researchers, chemists, and professionals in the fields of organic synthesis and drug and agrochemical development. It is important to note that while the topic specifies "**5-Bromo-2-chloro-3-hydrazinylpyridine**," the predominant and commercially available compound with these substituents is 5-Bromo-3-chloro-2-hydrazinylpyridine, which will be the focus of this guide.

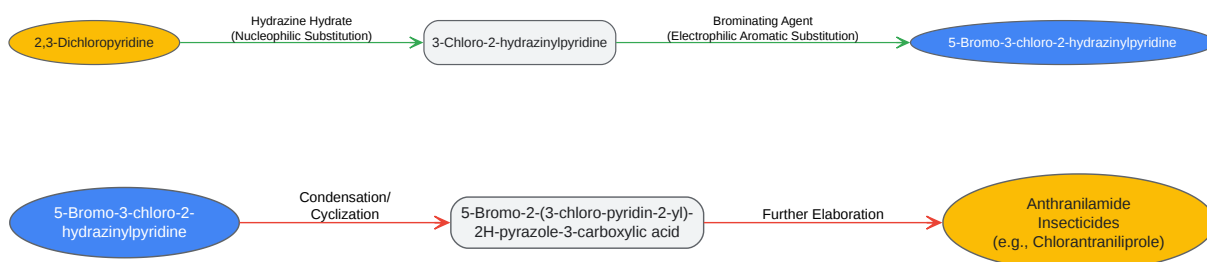
Physicochemical and Structural Properties

The identity and fundamental properties of 5-Bromo-3-chloro-2-hydrazinylpyridine are summarized below. These data are crucial for its handling, characterization, and use in synthetic applications.

Property	Data	Source(s)
IUPAC Name	(5-bromo-3-chloropyridin-2-yl)hydrazine	[1]
CAS Number	1289076-45-4	[1][2][3]
Molecular Formula	C ₅ H ₅ BrClN ₃	[4]
Molecular Weight	222.47 g/mol	[1][4]
Physical Form	Solid	[2]
InChI Key	IYGAESOPIUEMRW-UHFFFAOYSA-N	[1][2]
Storage Conditions	Store at 2-8°C, sealed in a dry environment	[2][4]

Synthetic Pathways and Methodologies

The synthesis of 5-Bromo-3-chloro-2-hydrazinylpyridine is a multi-step process that requires careful control of reaction conditions to achieve high regioselectivity and yield. The overall strategy involves the initial formation of a hydrazinylpyridine intermediate, followed by selective halogenation.



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Sources

- [1. 5-Bromo-3-chloro-2-hydrazinylpyridine | 1289076-45-4 | Benchchem \[benchchem.com\]](#)
- [2. 5-Bromo-3-chloro-2-hydrazinopyridine | 1289076-45-4 \[sigmaaldrich.com\]](#)
- [3. 1289076-45-4 Cas No. | 5-Bromo-3-chloro-2-hydrazinopyridine | Apollo \[store.apolloscientific.co.uk\]](#)
- [4. chemscene.com \[chemscene.com\]](#)
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